

Technical Guide: Physicochemical Properties and Synthesis of 3-Chloro-2-nitrophenol

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Compound of Interest

Compound Name: 3-Chloro-2-nitrophenol

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This technical guide provides an in-depth overview of the physicochemical properties, specifically the melting and boiling points, of **3-Chloro-2-nitrophenol**. It also details a common synthesis protocol and an analytical workflow for the characterization of nitrophenols.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental for the purification, identification, and handling of chemical compounds. The following table summarizes these key physical constants for **3-Chloro-2-nitrophenol**.

Property	Value	Conditions
Melting Point	41-42 °C	Not Specified
Boiling Point	250.8 ± 20.0 °C	at 760 mmHg

Experimental Protocols

Determination of Melting Point

A standard method for determining the melting point of a crystalline solid like **3-Chloro-2-nitrophenol** involves the use of a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of dry, purified **3-Chloro-2-nitrophenol** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely molten are recorded as the melting point range. For pure substances, this range is typically narrow (0.5-1 °C).

Synthesis of 3-Chloro-2-nitrophenol

A documented method for the synthesis of **3-Chloro-2-nitrophenol** involves the nitration of m-chlorophenol.[\[1\]](#)

Reaction:

m-Chlorophenol is subjected to a substitution reaction with concentrated nitric acid in an acetate solvent. Following the reaction, the solvent is removed, and the product is purified by column chromatography to yield **3-Chloro-2-nitrophenol**.[\[1\]](#)

Detailed Steps:

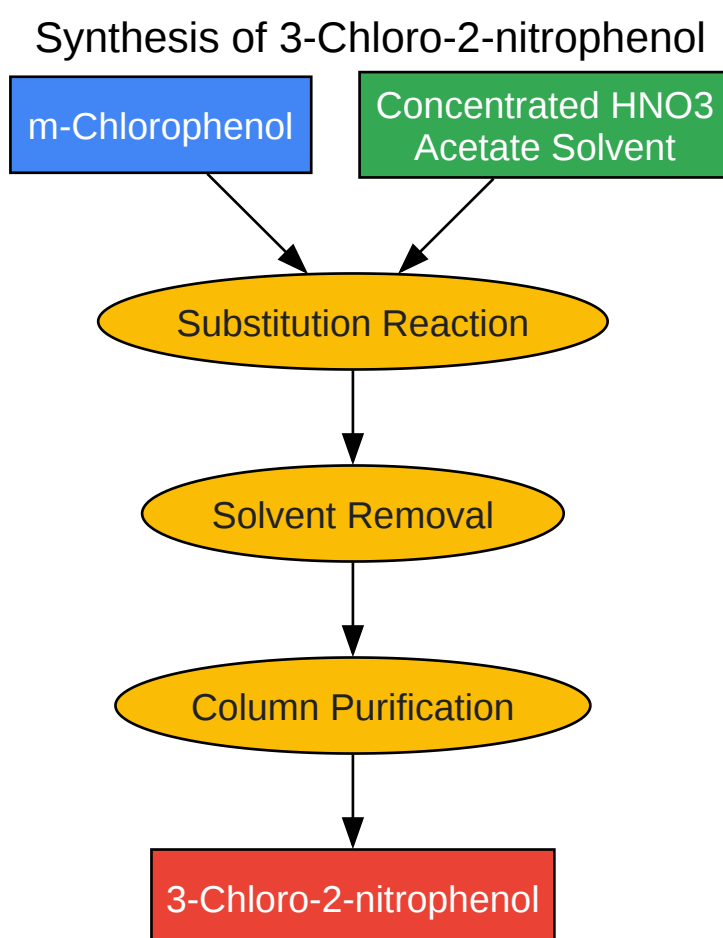
- In an appropriate reaction vessel, m-chlorophenol is dissolved in an acetate solvent.[\[1\]](#)
- Concentrated nitric acid (HNO_3) is added portion-wise to the solution while maintaining a controlled temperature to manage the exothermic reaction.[\[1\]](#)
- After the addition is complete, the reaction mixture is stirred for a specified period to ensure the completion of the reaction.
- The solvent is then removed under reduced pressure.[\[1\]](#)

- The crude product is purified using column chromatography on silica gel, eluting with a suitable solvent system to isolate the **3-Chloro-2-nitrophenol**.^[1]

Visualized Workflows

Synthesis Pathway of 3-Chloro-2-nitrophenol

The following diagram illustrates the synthetic route from m-chlorophenol to **3-Chloro-2-nitrophenol**.

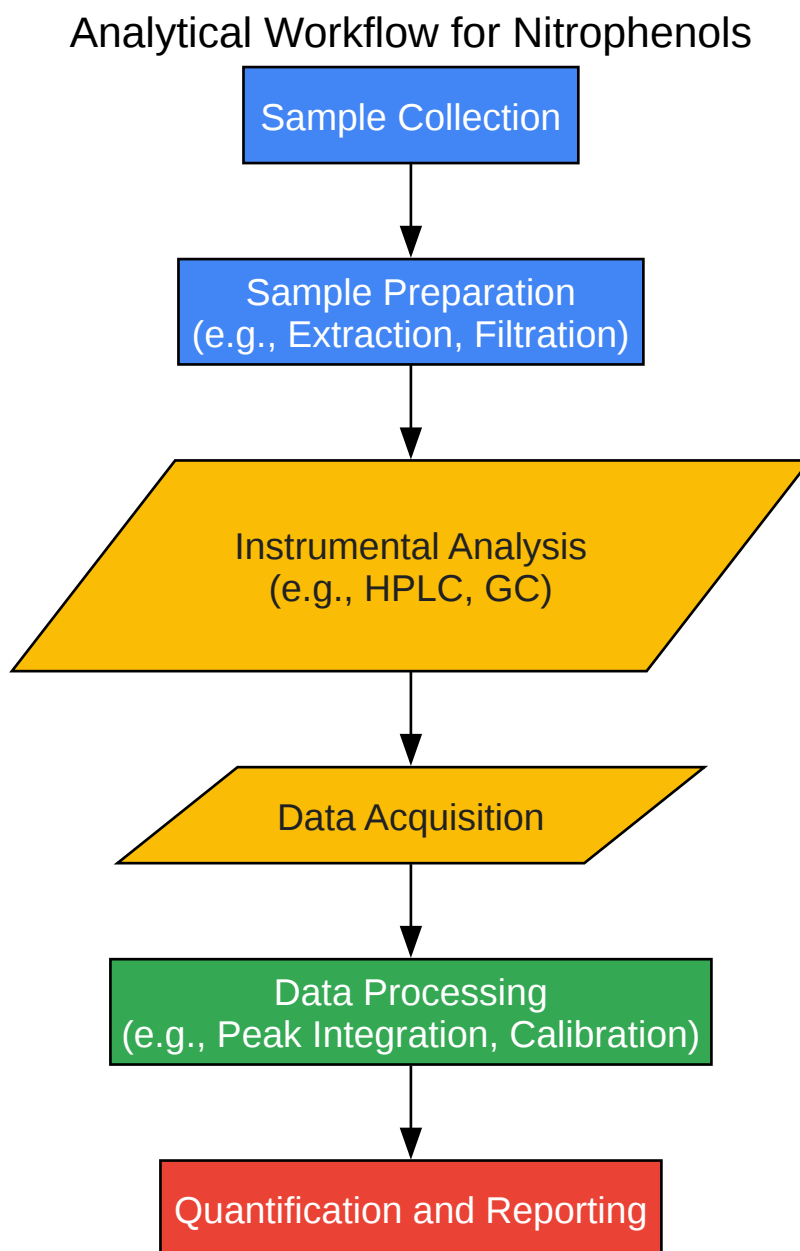


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Caption: Synthesis pathway for **3-Chloro-2-nitrophenol**.

General Analytical Workflow for Nitrophenol Quantification

This diagram outlines a typical workflow for the quantitative analysis of nitrophenols, which is applicable to **3-Chloro-2-nitrophenol**.



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Caption: General analytical workflow for nitrophenols.

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References

- 1. CN103360269B - Preparation method of 3-chloro-2-aminophenol - Google Patents [patents.google.com]
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